

# An In-depth Technical Guide to the Radioisotope Iodine-131 ( $^{131}\text{I}$ )

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## Compound of Interest

Compound Name: HS-131

Cat. No.: B15145325

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: This document provides a comprehensive technical overview of the radioisotope Iodine-131 ( $^{131}\text{I}$ ), often referred to in the context of its medical and industrial applications. It is presumed that the query regarding "**HS-131**" was a typographical error, as Iodine-131 is the scientifically recognized radioisotope fitting the descriptive context of a medically relevant radioisotope with a short half-life. This guide synthesizes key data on its physical properties, decay characteristics, and biological interactions, supported by experimental methodologies and data visualizations.

## Core Properties of Iodine-131

Iodine-131 is a significant radioisotope of iodine that was discovered in 1938 by Glenn Seaborg and John Livingood at the University of California, Berkeley.<sup>[1]</sup> It is a key product of nuclear fission and is widely utilized in nuclear medicine for both diagnostic and therapeutic purposes.<sup>[1]</sup><sup>[2]</sup>

## Physical and Chemical Characteristics

Iodine-131 is a non-metallic, purplish-black crystalline solid in its pure form.<sup>[3]</sup> However, it readily combines with other elements and is typically found as a compound.<sup>[3]</sup> It dissolves easily in water or alcohol and can undergo sublimation, changing directly from a solid to a gas.<sup>[3]</sup>

## Radiological Data Summary

The fundamental radiological properties of Iodine-131 are summarized in the table below.

| Property                       | Value                                     | Citations                               |
|--------------------------------|---|---|
| Physical Half-Life             | 8.0249 days                               | <a href="#">[1]</a> <a href="#">[4]</a> |
| Decay Mode                     | Beta ( $\beta^-$ ) and Gamma ( $\gamma$ ) | <a href="#">[1]</a> <a href="#">[3]</a> |
| Primary Beta Energy            | 606 keV (max)                             | <a href="#">[1]</a>                     |
| Primary Gamma Energy           | 364 keV                                   | <a href="#">[1]</a>                     |
| Biological Half-Life (unbound) | 120-138 days                              | <a href="#">[5]</a>                     |
| Effective Half-Life (unbound)  | 7.6 days                                  | <a href="#">[5]</a>                     |
| Specific Activity (max)        | $1.24 \times 10^5$ Ci/g (4,600 TBq/g)     | <a href="#">[5]</a>                     |

## Radioactive Decay and Cellular Effects

Iodine-131 decays primarily through beta emission, which is responsible for approximately 90% of its radiation damage to tissue.[\[1\]](#) The beta particles have a tissue penetration range of 0.6 to 2 millimeters, leading to localized cellular damage.[\[1\]](#) This decay process transforms Iodine-131 into a stable isotope of Xenon ( $^{131}\text{Xe}$ ).

## Decay Pathway Diagram

The following diagram illustrates the radioactive decay pathway of Iodine-131.

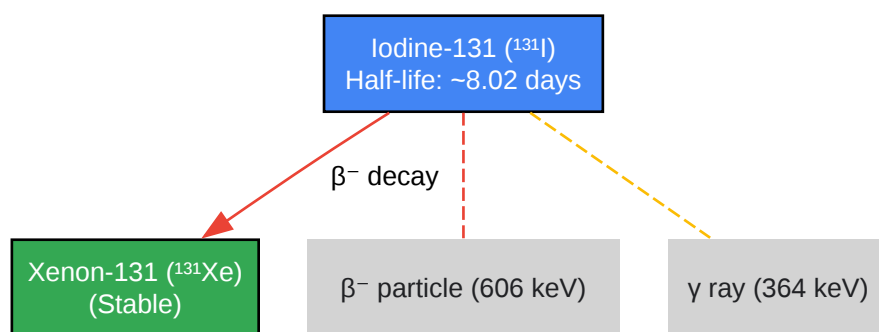


Fig. 1: Radioactive Decay of Iodine-131

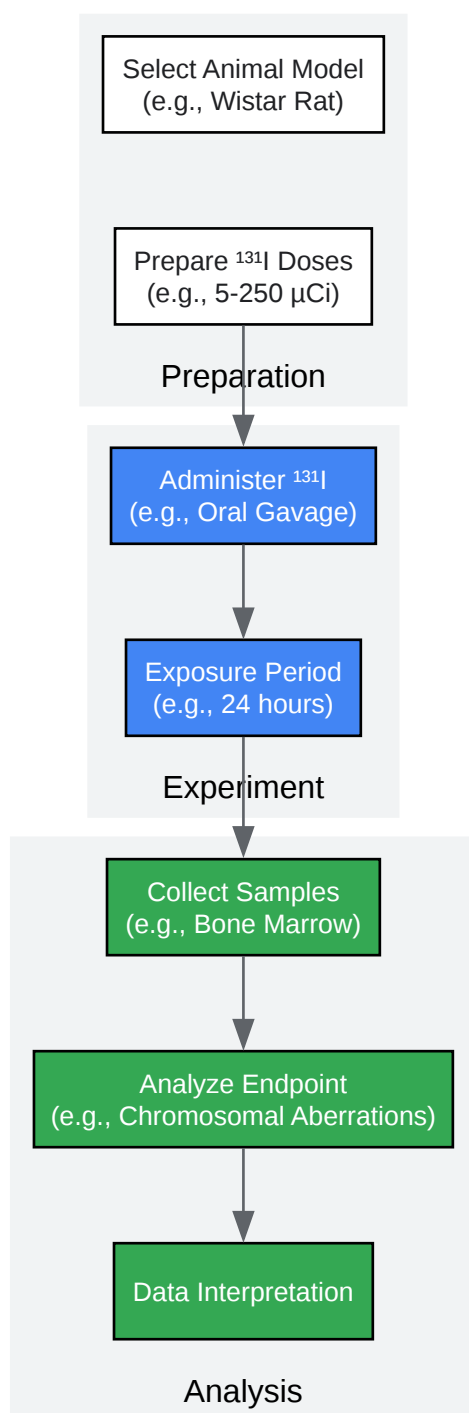


Fig. 2: Generalized In Vivo Experimental Workflow

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